

# Safe Handling and Disposal of Quinapril Hydrochloride: A Procedural Guide

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## Compound of Interest

Compound Name: Quinapril Hydrochloride

Cat. No.: B000339

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This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Quinapril Hydrochloride**. The following procedural guidance outlines operational plans for safe handling, storage, and disposal, as well as emergency protocols.

## Hazard Identification and Safety Data

**Quinapril Hydrochloride** is a potent, pharmaceutically active ingredient that requires careful handling by trained personnel.<sup>[1]</sup> It is classified as toxic and can be a moderate to severe irritant to the skin and eyes.<sup>[1]</sup> It may also pose a reproductive risk and can cause damage to the cardiovascular system through prolonged or repeated exposure.

Table 1: Physical and Chemical Properties

Property	Value
Chemical Name	(3S)-2-[(2S)-2-[[[(1S)-1-(ethoxycarbonyl)-3-phenylpropyl]amino]-1-oxopropyl]-1,2,3,4-tetrahydro-3-isoquinolinecarboxylic acid, hydrochloride (1:1)][1]
CAS Number	82586-55-8[1][2][3][4]
Molecular Formula	C25H30N2O5 · HCl[1]
Molecular Weight	474.98 g/mol [1]
Appearance	White to off-white amorphous or crystalline powder[5][6]
Solubility	Soluble in water (31 mg/mL)[5]

Table 2: Storage and Handling Conditions

Parameter	Recommendation
Storage Temperature	15°C to 30°C (59°F to 86°F)[6][7][8]
Storage Conditions	Store locked up in a tightly sealed container in a cool, well-ventilated area.[2]
Light Sensitivity	Protect from light.[6][7][8]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. All PPE should be inspected prior to use.[5]

- Eye Protection: Wear safety glasses or goggles that are tested and approved under appropriate government standards (e.g., NIOSH or EN 166).[4][5]
- Hand Protection: Handle with impervious chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and removed using the proper technique to avoid skin contact. [4][5]

- Body Protection: Wear a lab coat or impervious protective clothing to prevent skin contact.[\[3\]](#)  
[\[4\]](#)[\[9\]](#)
- Respiratory Protection: Use only in areas with appropriate exhaust ventilation.[\[2\]](#) If dust generation is unavoidable and exposure limits may be exceeded, wear an appropriate particulate respirator.[\[4\]](#)

## Operational Plan: Handling and Storage Procedures

Follow these steps to ensure the safe handling and storage of **Quinapril Hydrochloride** from receipt to use.

### Step 1: Receiving the Compound

- Inspect the container for any damage or leaks upon arrival.
- Verify that the container is properly labeled.
- Transport the sealed container to the designated secure storage area.

### Step 2: Preparation for Handling

- Work within a designated area, such as a chemical fume hood or a ventilated enclosure, to minimize inhalation exposure.[\[2\]](#)[\[5\]](#)
- Ensure all required PPE is available and worn correctly.
- Have an emergency spill kit and first aid supplies readily accessible.

### Step 3: Weighing and Aliquoting

- Handle the solid compound carefully to avoid the formation of dust and aerosols.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Use appropriate tools (e.g., spatulas) for transferring the powder.
- Close the primary container tightly immediately after use.

### Step 4: Storage

- Store **Quinapril Hydrochloride** in a locked, well-ventilated, and cool area, adhering to the recommended temperature range of 15°C to 30°C.[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Keep the container tightly sealed and protected from light.[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Do not store with incompatible materials such as strong oxidizing agents.[\[5\]](#)

## Disposal Plan

Dispose of **Quinapril Hydrochloride** and any contaminated materials in accordance with all applicable federal, state, and local regulations.[\[1\]](#)

### Step 1: Waste Collection

- Collect waste **Quinapril Hydrochloride** and any contaminated disposables (e.g., gloves, weigh boats, wipes) in a suitable, properly labeled, and sealed container.[\[4\]](#)[\[5\]](#)

### Step 2: Waste Disposal

- Empty containers or liners may retain product residues and must be disposed of in a safe manner.
- The primary method of disposal is incineration in an approved facility.[\[3\]](#)
- Do not dispose of the material down the drain or into waterways.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Alternatively, utilize a licensed professional waste disposal service. For unused or expired medicine in a non-laboratory setting, drug take-back programs are the best option.[\[10\]](#)

## Emergency Procedures

In case of accidental exposure, follow these immediate, step-by-step instructions.

### Accidental Release:

- Evacuate non-essential personnel from the area.[\[4\]](#)
- Wear all required PPE, including respiratory protection if dust is present.[\[4\]](#)[\[5\]](#)

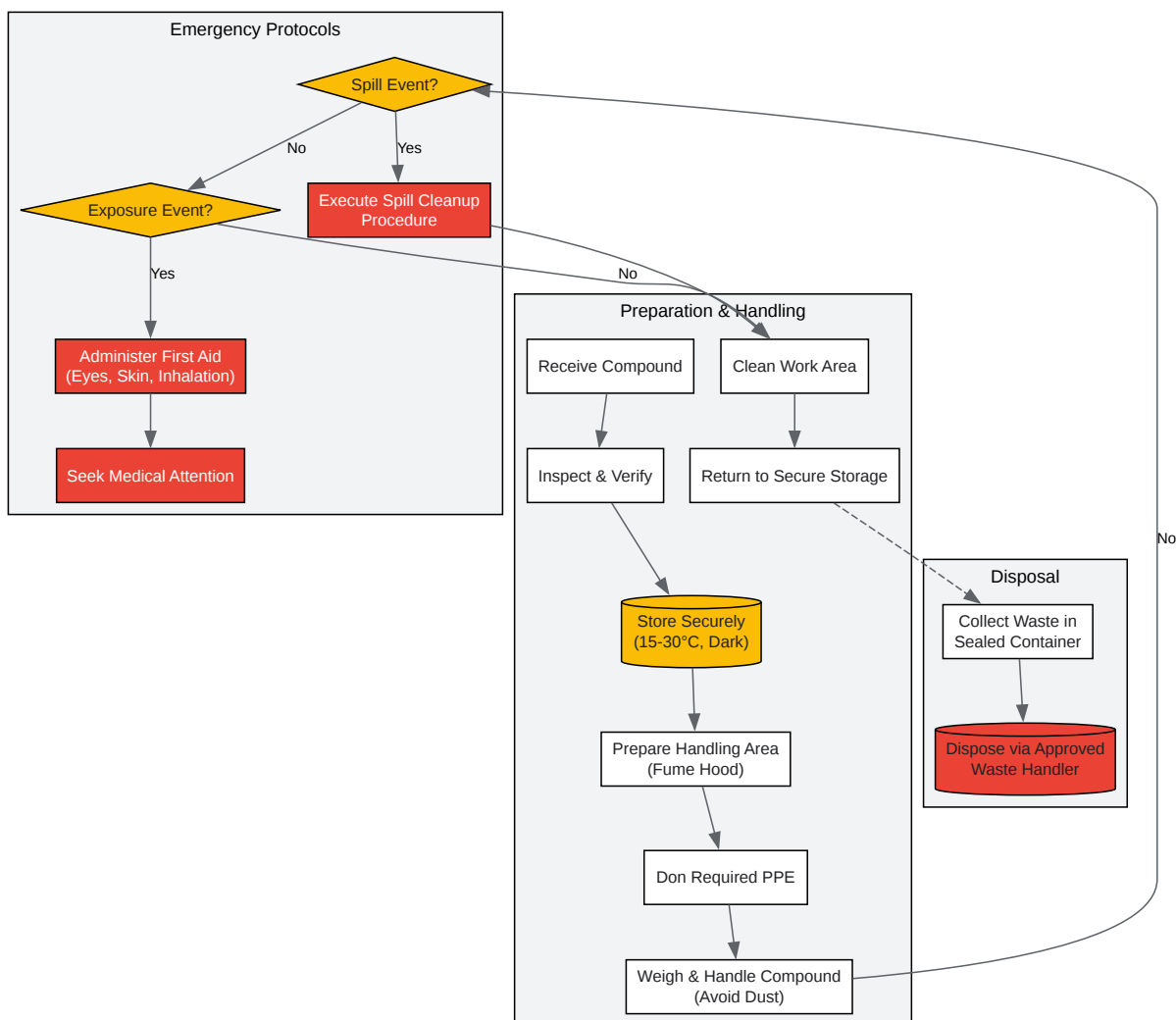
- Avoid methods that generate dust during clean-up.[4]
- Carefully sweep or vacuum the spilled solid material. A damp cloth or a HEPA-filtered vacuum can be used for cleaning spills of dry solids.[4]
- Collect the spillage in a suitable, sealed, and properly labeled container for disposal.[4][5]
- Clean the spill area thoroughly.[4]
- Prevent the spilled material from entering drains or waterways.[3][5]

#### Personal Exposure:

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[3][4][5]
- Skin Contact: Remove contaminated clothing. Rinse the affected skin area with water and wash thoroughly with soap and plenty of water. Get medical attention if irritation or other symptoms develop.[3][5]
- Inhalation: Move the exposed individual to fresh air and keep them at rest. If breathing is difficult, provide oxygen. If the person is not breathing, provide artificial respiration. Seek medical attention if symptoms persist.[3][4][5]
- Ingestion: Rinse the mouth with water. Never give anything by mouth to an unconscious person. Do not induce vomiting. Seek immediate medical attention.[3][4][5] In the United States, the national poison control center phone number is 1-800-222-1222.[11]

## Operational Workflow Diagram

The following diagram illustrates the procedural flow for safely handling **Quinapril Hydrochloride**, including key decision points and emergency actions.



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Caption: Workflow for Safe Handling of **Quinapril Hydrochloride**.

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